

Environmental fate and transport of butachlor in soil

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Compound of Interest

Compound Name: *Butachlor*

Cat. No.: *B1668075*

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An In-Depth Technical Guide to the Environmental Fate and Transport of **Butachlor** in Soil
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the environmental fate and transport of the herbicide **butachlor** in the soil environment. **Butachlor**, a pre-emergence chloroacetanilide herbicide, is widely used in agriculture, particularly for rice cultivation.^[1] Understanding its behavior in soil—including its persistence, mobility, and degradation pathways—is critical for assessing its environmental impact and ensuring its safe use.

Adsorption and Desorption in Soil

The retention of **butachlor** in soil is primarily governed by adsorption-desorption processes, which influence its availability for degradation, plant uptake, and transport. The extent of adsorption is significantly affected by soil properties, especially organic matter and clay content.^{[2][3]}

Butachlor generally exhibits weak to moderate adsorption in soils. The adsorption process is often spontaneous and exothermic. Studies have shown that the adsorption of **butachlor** is positively correlated with the soil's organic carbon content and cation exchange capacity (CEC). The adsorption isotherms for **butachlor** are typically well-described by the Freundlich and linear models, with L-type isotherms being commonly observed, indicating a decreasing affinity for adsorption sites as concentration increases.

Table 1: **Butachlor** Soil Adsorption Coefficients

Soil Type	Organic Carbon (%)	Clay (%)	pH	K _d (mL/g)	K _{oc} (L/kg)	Reference
Silty Clay Loam	High	-	-	29.07	-	
Silt Loam	Low	-	-	5.05	-	
Krasnozem	3.54	53.2	4.9	-	-	
Fluvo-aquic soil	1.02	23.5	7.8	-	-	
Phaeozem	4.65	31.8	6.5	-	-	

Note: K_d (soil-water distribution coefficient) and K_{oc} (organic carbon-water partition coefficient) values are key indicators of a pesticide's tendency to bind to soil particles. Higher values indicate stronger binding and lower mobility.

Experimental Protocol: Batch Equilibrium Adsorption Study

This protocol, based on the OECD 106 guideline, is used to determine the adsorption characteristics of **butachlor** in soil.

- **Soil Preparation:** Air-dry representative soil samples and sieve them through a 2 mm mesh to remove large debris. Characterize the soil for properties such as pH, organic carbon content, texture, and CEC.
- **Solution Preparation:** Prepare a stock solution of **butachlor** in a 0.01 M CaCl₂ solution. The calcium chloride solution helps to maintain a constant ionic strength and flocculate soil colloids. Prepare a series of working solutions of varying concentrations (e.g., 1 to 50 mg/L) by diluting the stock solution.

- **Equilibration:** Add a known mass of soil (e.g., 5 g) to centrifuge tubes. Add a specific volume of a **butachlor** working solution to each tube to achieve a predetermined soil-to-solution ratio (e.g., 1:5 w/v). Include control samples without soil to check for adsorption to the container walls.
- **Shaking:** Shake the tubes at a constant temperature (e.g., 25°C) for a predetermined equilibrium time (e.g., 24 hours), which should be established in preliminary kinetic experiments.
- **Separation:** Centrifuge the tubes at high speed (e.g., 3500 rpm for 15 minutes) to separate the soil from the supernatant.
- **Analysis:** Filter the supernatant through a 0.22 µm syringe filter. Analyze the concentration of **butachlor** remaining in the solution (C_e) using an appropriate analytical method such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).
- **Calculation:** Calculate the amount of **butachlor** adsorbed to the soil (C_s) using the formula: $C_s = (C_0 - C_e) * V / m$, where C_0 is the initial concentration, V is the volume of the solution, and m is the mass of the soil. Plot C_s versus C_e to generate the adsorption isotherm and calculate K_d and K_{oc} values.

Degradation in Soil

Degradation is the primary mechanism for the dissipation of **butachlor** from the soil environment. It can occur through both biotic (microbial) and abiotic processes, with microbial degradation being the most significant factor.

The persistence of **butachlor** in soil is often expressed as its half-life (DT_{50}), which can vary widely depending on environmental conditions. Reported half-life values range from as short as 1.6 days to over 100 days. Factors influencing the degradation rate include soil type, temperature, moisture, organic matter content, and the presence of specific **butachlor**-degrading microorganisms. Repeated applications of **butachlor** can lead to accelerated degradation, as indigenous microbial populations adapt to using the herbicide as a substrate. The half-lives were observed to decrease from 12.5 days after the first application to 4.5 and 3.2 days after the second and third applications, respectively.

Table 2: Half-Life (DT_{50}) of **Butachlor** in Soil Under Various Conditions

Soil Type	Condition	Application Rate	DT ₅₀ (days)	Reference
Alluvial Soil	-	0.67 mg/kg	8.7 - 103.8	
Coastal Saline Soil	-	0.67 mg/kg	9.7 - 107.5	
Alfisol	With Organic Manure	1.0 kg/ha	12.5	
Alfisol	Without Organic Manure	1.0 kg/ha	17.7	
Alfisol	With Organic Manure	2.0 kg/ha	17.7	
Alfisol	Without Organic Manure	2.0 kg/ha	21.5	
Non-rhizosphere soil	Lab incubation	10 mg/kg	19.9	
Wheat rhizosphere soil	Lab incubation	10 mg/kg	11.0	
Inoculated rhizosphere	Lab incubation	10 mg/kg	2.9	
Laboratory Study	First application	Recommended dosage	12.5	
Laboratory Study	Second application	Recommended dosage	4.5	
Laboratory Study	Third application	Recommended dosage	3.2	

Degradation Pathways and Metabolites

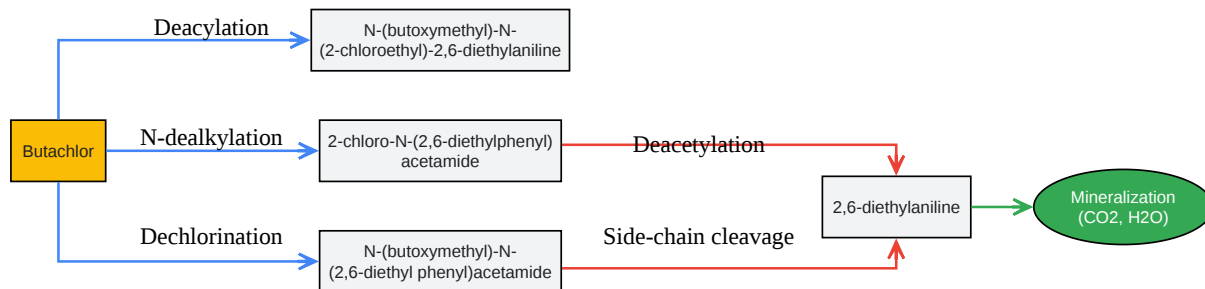
The microbial degradation of **butachlor** involves several biochemical reactions, including dealkylation, deacylation, dechlorination, and hydrolysis. The specific pathway can vary

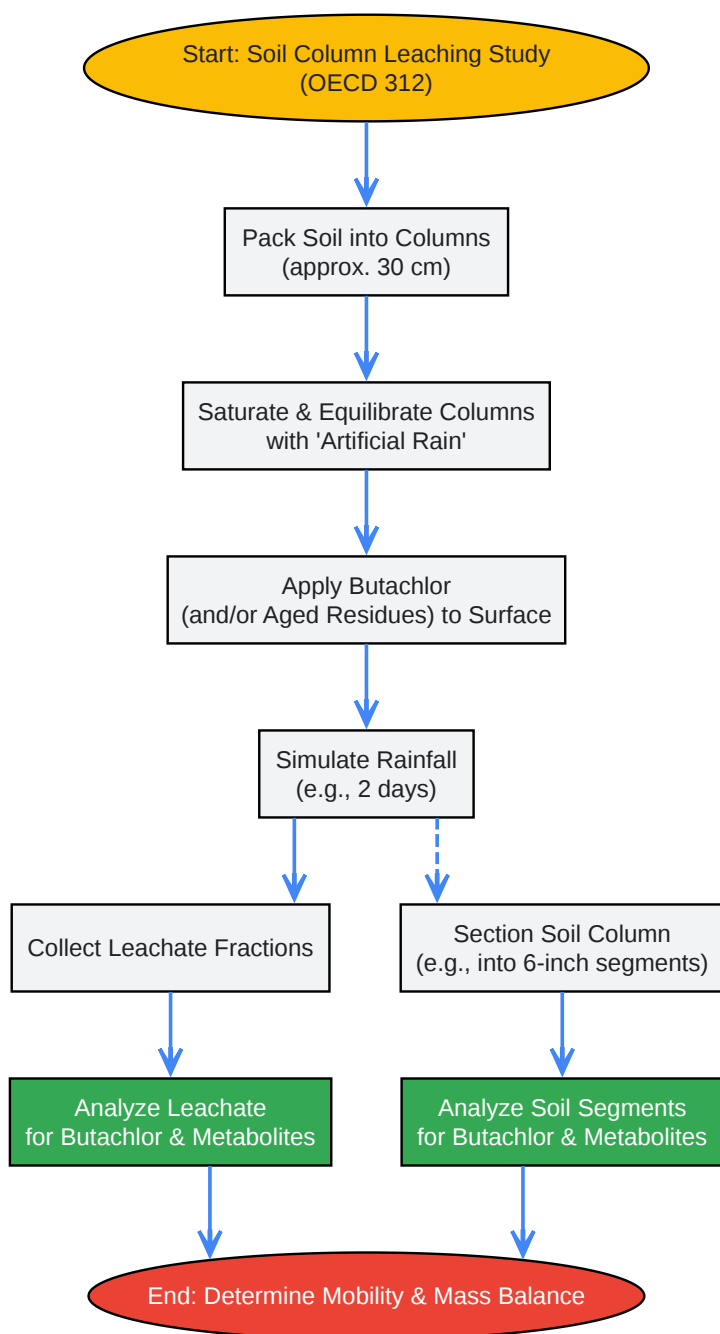
depending on the microbial species involved. Several bacterial strains, such as *Bacillus cereus*, *Bacillus altitudinis*, and *Pseudomonas* sp., have been identified as capable of degrading **butachlor**.

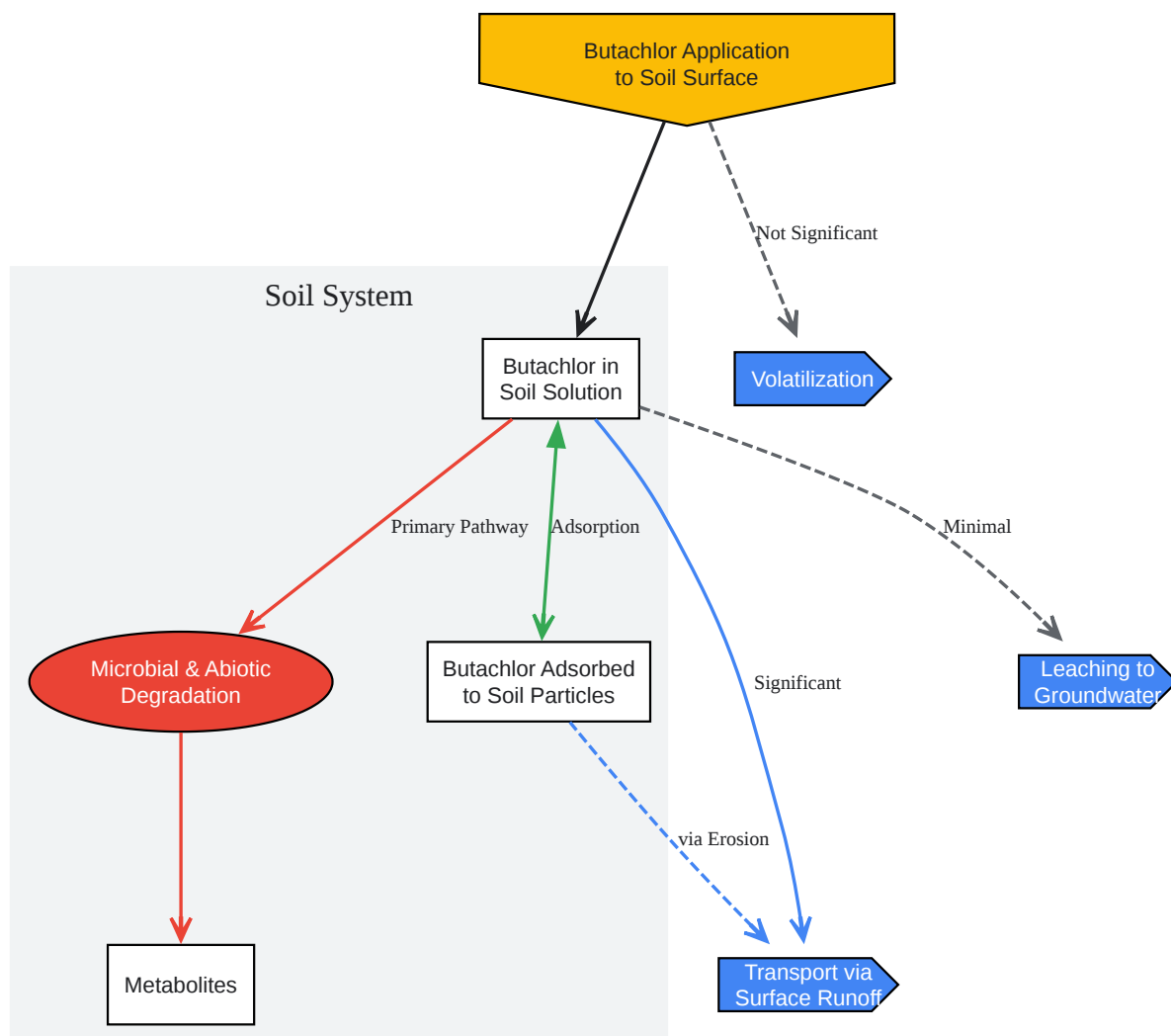
Key identified metabolites from the degradation of **butachlor** include:

- 2-chloro-N-(2,6-diethylphenyl) acetamide
- 2,6-diethylaniline
- N-(butoxymethyl)-N-(2-chloroethyl)-2,6-diethylaniline
- N-(butoxymethyl)-2,6-diethyl-N-propylaniline
- N-(butoxymethyl)-N-(2,6-diethyl phenyl)acetamide

Ultimately, these intermediate metabolites can be further mineralized to carbon dioxide and water.







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